

A Technical Guide to the Physicochemical Properties of (2E,4E)-Octadienoyl-N-isobutylamide

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Compound of Interest

Compound Name: [(2E,4E)-Octadienoyl]-N-isobutylamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(2E,4E)-Octadienoyl-N-isobutylamide is a member of the N-alkylamide class of compounds, a group of bioactive lipids known for their diverse physiological roles. This technical guide provides a comprehensive overview of the known physicochemical properties of (2E,4E)-Octadienoyl-N-isobutylamide, alongside detailed experimental protocols for their determination. Furthermore, this document explores the potential signaling pathways this molecule may modulate, based on the established activities of related N-acyl amides. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of novel therapeutics based on this and similar molecules.

Physicochemical Properties

Quantitative data for the physicochemical properties of (2E,4E)-Octadienoyl-N-isobutylamide are limited. The following tables summarize the available information for the target compound, along with experimental data for a closely related and more extensively studied analogue, (2E,4E)-Decadienoyl-N-isobutylamide (Pellitorine), for comparative purposes.

Table 1: General and Predicted Physicochemical Properties of (2E,4E)-Octadienoyl-N-isobutylamide

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₁ NO	NIST[1]
Molecular Weight	195.3012 g/mol	NIST[1]
CAS Registry Number	23512-47-2	NIST[1]
Predicted Water Solubility	0.059 g/L	ALOGPS[2]
Predicted logP	3.38	ALOGPS[2]

Table 2: Experimental Physicochemical Properties of (2E,4E)-Decadienoyl-N-isobutylamide (Analogue)

Property	Value	Source
Physical Description	Solid	Human Metabolome Database (HMDB)
Melting Point	90 - 95 °C	Human Metabolome Database (HMDB)
Boiling Point	368.00 to 369.00 °C @ 760.00 mm Hg	The Good Scents Company Information System

Experimental Protocols

While specific experimental protocols for (2E,4E)-Octadienoyl-N-isobutylamide are not readily available in the literature, the following methodologies are standard for determining the key physicochemical properties of N-alkylamides.

Determination of Melting Point

The melting point can be determined using a standard capillary melting point apparatus.

- Methodology:

- A small, dry sample of the purified compound is packed into a capillary tube.
- The capillary tube is placed in the melting point apparatus.
- The temperature is gradually increased at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from which the substance begins to melt until it is completely liquid is recorded as the melting point.

Determination of Boiling Point

The boiling point can be determined using the Siwoloboff method for small quantities of liquid.

- Methodology:
 - A small amount of the substance is placed in a fusion tube.
 - A capillary tube, sealed at the upper end, is placed inside the fusion tube with its open end submerged in the liquid.
 - The fusion tube is attached to a thermometer and heated in a heating bath.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility

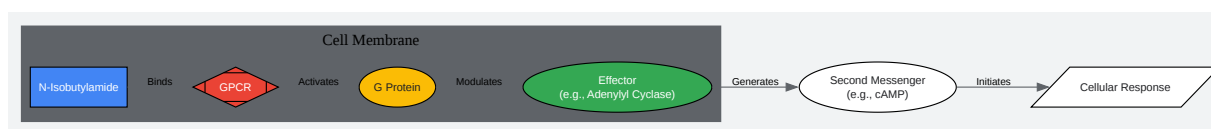
Solubility can be determined using the shake-flask method.

- Methodology:
 - An excess amount of the solid compound is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a flask.
 - The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The solution is then filtered to remove the undissolved solid.
- The concentration of the compound in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

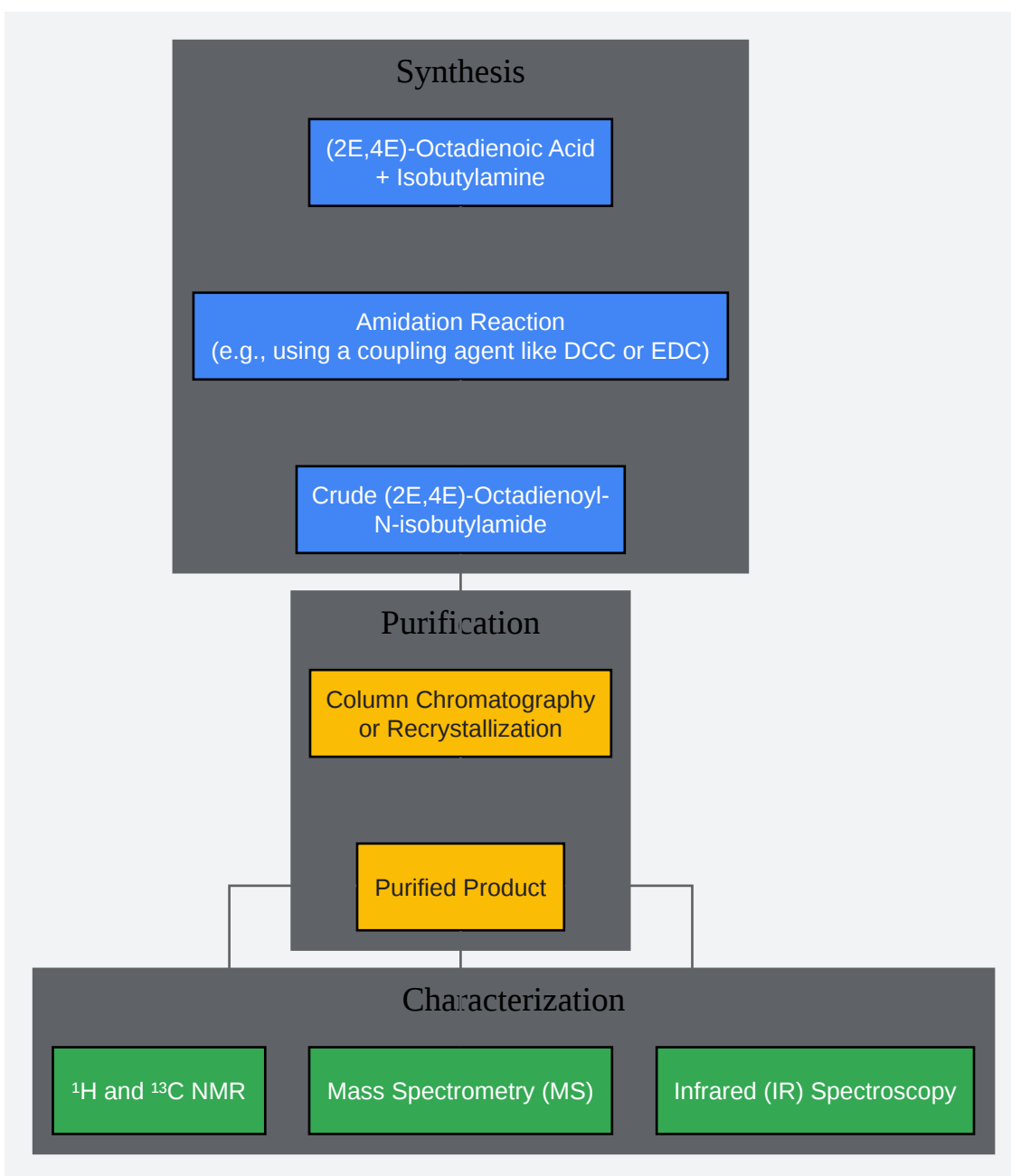
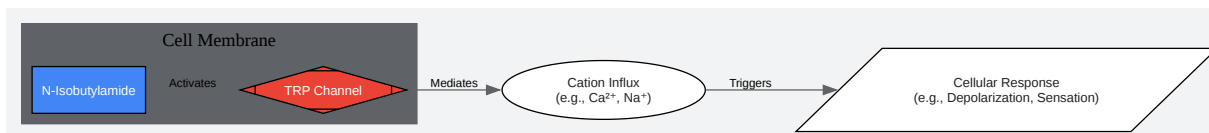
Potential Signaling Pathways

N-acyl amides are a class of lipid signaling molecules known to interact with various cellular targets, including G protein-coupled receptors (GPCRs) and transient receptor potential (TRP) channels. While the specific signaling pathways of (2E,4E)-Octadienoyl-N-isobutylamide have not been elucidated, the following diagrams illustrate the general mechanisms by which related N-alkylamides are known to exert their biological effects.



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Caption: General G-protein coupled receptor (GPCR) signaling pathway for N-isobutylamides.



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